

An In-depth Technical Guide to the Fundamental Chemical Properties of 6-Iodoisatin

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-iodo-1H-indole-2,3-dione

Cat. No.: B1316932

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Iodoisatin, a halogenated derivative of the versatile isatin scaffold, is a compound of significant interest in medicinal chemistry and drug discovery. The isatin core itself is a privileged structure, known to be a constituent of various natural products and a key pharmacophore in a multitude of synthetic compounds with a broad spectrum of biological activities. These activities include, but are not limited to, anticancer, antiviral, antimicrobial, and enzyme inhibitory effects.[1][2][3][4][5] The introduction of an iodine atom at the 6-position of the isatin ring can profoundly influence the molecule's physicochemical properties and its interactions with biological targets. Structure-activity relationship studies on isatin derivatives have suggested that substitutions at the C5 and C6 positions can significantly impact their biological efficacy.[6] This technical guide provides a comprehensive overview of the fundamental chemical properties of 6-iodoisatin, presenting available data in a structured format to aid researchers in its application for drug development and other scientific pursuits.

Core Chemical Properties

A summary of the fundamental chemical and physical properties of 6-iodoisatin is presented below. It is important to note that while some data for the 5-iodo isomer is readily available, specific experimental data for 6-iodoisatin is less common in publicly accessible literature.

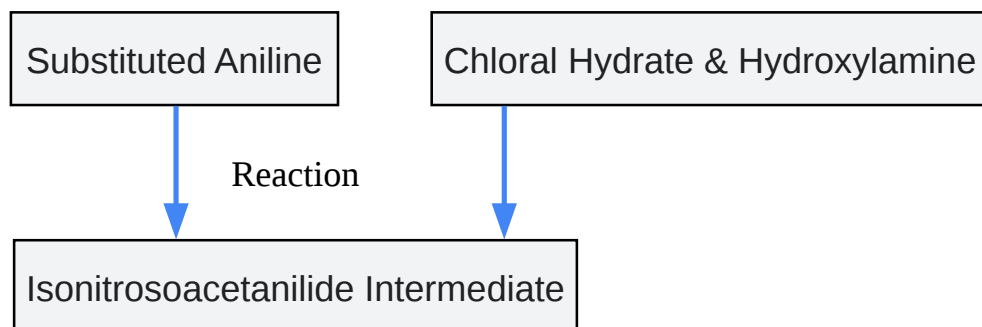
Property	Value	Source
Molecular Formula	C ₈ H ₄ INO ₂	[7][8]
Molecular Weight	273.03 g/mol	[8]
CAS Number	20780-77-2	[7][8]
Appearance	Not explicitly reported, but isatins are typically orange-red crystalline solids.	
Melting Point	Data not available in the searched literature. For comparison, the melting point of 5-iodoisatin is 276-280 °C. [9][10][11]	
Solubility	A calculated value suggests it is "very slightly soluble" at 0.6 g/L in water at 25 °C. Experimental data in common organic solvents is not readily available.	
Spectral Data (NMR, IR)	Specific experimental spectra for 6-iodoisatin are not readily available in the searched literature.	

Synthesis

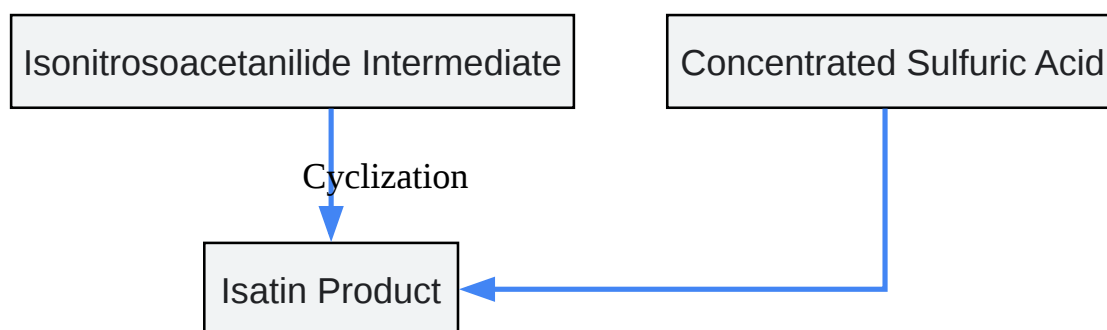
The synthesis of multi-substituted isatin derivatives can be effectively achieved through methods such as the Sandmeyer reaction.[12] While a detailed, step-by-step experimental protocol specifically for the synthesis of 6-iodoisatin is not available in the reviewed literature, a general workflow for the Sandmeyer synthesis of isatins is presented below. This can serve as a foundational methodology for researchers aiming to synthesize this compound.

General Experimental Workflow: Sandmeyer Synthesis of Isatins

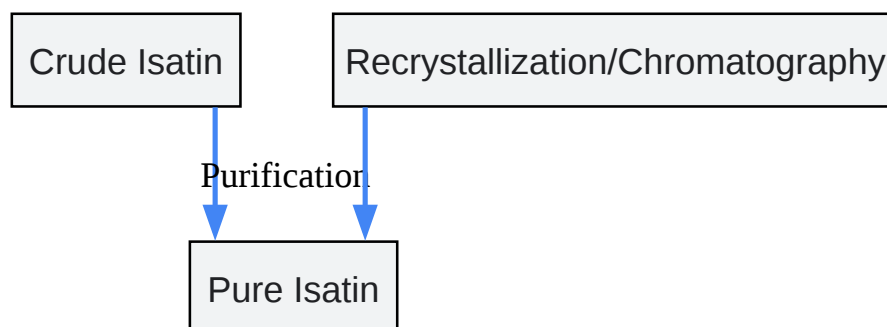
Step 1: Formation of Isonitrosoacetanilide

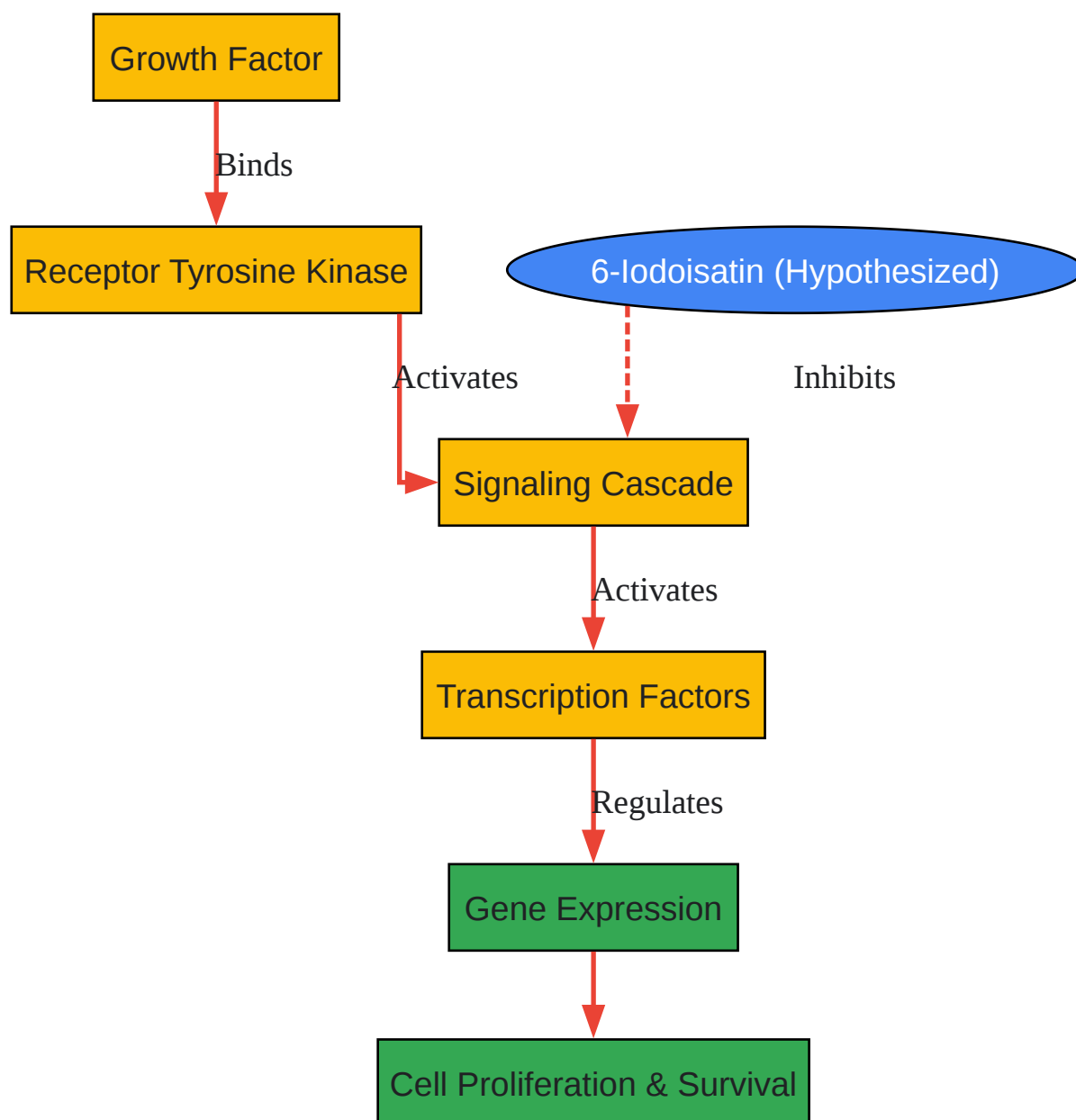


Step 2: Cyclization to Isatin



Step 3: Purification





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Chemical Properties of 6-Iodoisatin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316932#fundamental-chemical-properties-of-6-iodoisatin]

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